

An In-depth Technical Guide to the Physicochemical Properties of Sarafloxacin Hydrochloride

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Compound of Interest

Compound Name: Sarafloxacin

Cat. No.: B1681457

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the core physicochemical properties of **sarafloxacin** hydrochloride, a fluoroquinolone antibiotic. The information herein is intended to support research, development, and formulation activities by providing detailed data, experimental methodologies, and visual representations of key molecular and procedural concepts.

Core Physicochemical Data

Sarafloxacin hydrochloride's fundamental properties are crucial for its characterization and handling. The following table summarizes these key attributes.

Property	Value
IUPAC Name	6-fluoro-1-(4-fluorophenyl)-4-oxo-7-(piperazin-1-yl)quinoline-3-carboxylic acid;hydrochloride[1]
CAS Number	91296-87-6[2][3][4][5]
Molecular Formula	C ₂₀ H ₁₈ ClF ₂ N ₃ O ₃
Molecular Weight	421.83 g/mol (anhydrous basis)
Appearance	White to light yellow powder or crystalline solid
Melting Point	>240°C (with decomposition)
pKa	pKa1= 5.6; pKa2 = 8.2

Solubility Profile

The solubility of **sarafloxacin** hydrochloride in various solvents is a critical parameter for formulation and in vitro studies.

Solvent	Solubility
Water	Soluble
PBS (pH 7.2)	~0.5 mg/mL
DMSO	~2 mg/mL to 8.33 mg/mL (with sonication)
Dimethylformamide (DMF)	~5 mg/mL

Stability and Storage

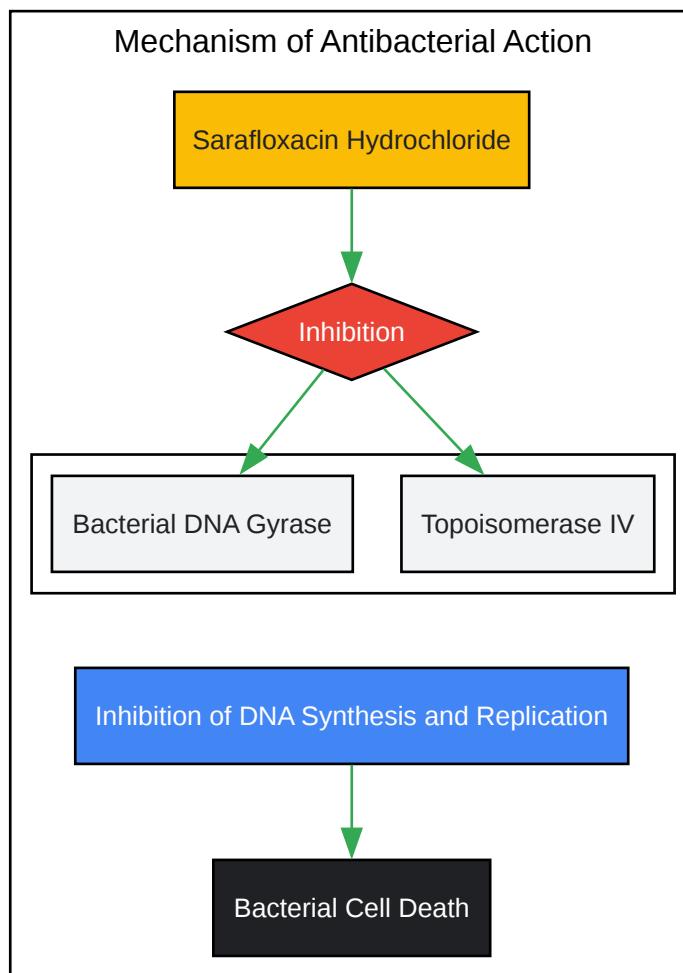
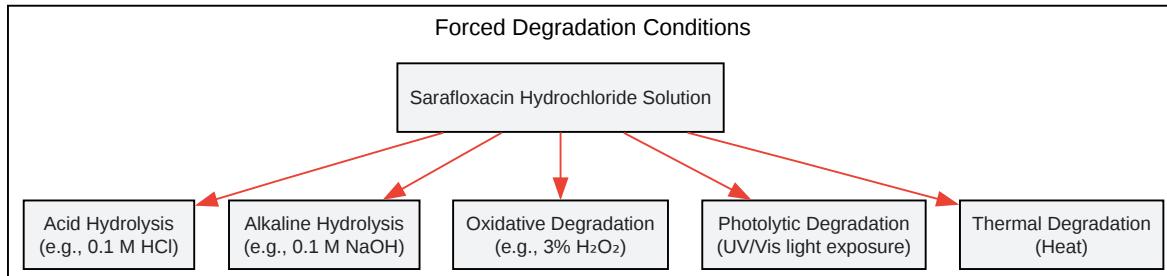
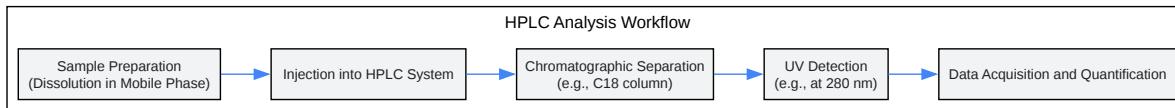
Understanding the stability of **sarafloxacin** hydrochloride is essential for ensuring its integrity in formulations and experimental solutions.

Condition	Stability Information	Storage Recommendation
Aqueous Solution	<p>Recommended to not store for more than one day.</p> <p>Photodegradation is pH-dependent and increases with a rise in pH, being most rapid around pH 8.</p>	Prepare fresh for immediate use.
Organic Stock Solution	In DMSO, stable for up to one month at -20°C and up to six months at -80°C.	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
Solid State	Stable under recommended storage conditions.	Store at 4°C or refrigerated (0-10°C), protected from heat.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity and Stability Analysis

A validated HPLC method is fundamental for assessing the purity of **sarafloxacin** hydrochloride and monitoring its stability.



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